

Flocoumafen in pest control around buildings and crops

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Compound Focus: Flocoumafen

CAS No.: 90035-08-8

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Product Profile and Efficacy Data

Chemical Properties and Formulation

- Chemical Structure: Flocoumafen** ($C_{33}H_{25}F_3O_4$) is a second-generation anticoagulant of the 4-hydroxycoumarin class [1] [2]. Its structure includes bulky aromatic side chains, contributing to high lipophilicity and persistence [3].
- Common Formulations:** It is typically supplied as ready-to-use **wax blocks, pelleted baits, or grain baits** at a standard concentration of **0.005%** (0.05 g/kg) [4] [2] [5]. Wax blocks are particularly valuable in outdoor applications due to their weather resistance [4].

Efficacy Against Target Rodent Species Flocoumafen is highly effective against a broad spectrum of rodent pests. The following table summarizes laboratory toxicity data and time to death [6] [5]:

Species	Common Name	Oral LD ₅₀ (mg/kg)	Approx. Bait for LD ₅₀ (grams)	Time to Death (Days)
<i>Rattus norvegicus</i>	Norway rat	0.25 - 0.56	1.6 - 3.6	4 - 11 [5]
<i>Mus musculus</i>	House mouse	0.79 - 2.4	0.4 - 1.0	4 - 19 [5]
<i>Bandicota bengalensis</i>	Lesser bandicoot rat	Susceptible [6]	N/A	N/A

Species	Common Name	Oral LD ₅₀ (mg/kg)	Approx. Bait for LD ₅₀ (grams)	Time to Death (Days)
<i>Microtus arvalis</i>	Common vole	0.12 [1]	N/A	N/A

Application Protocol for Crop and Urban Settings

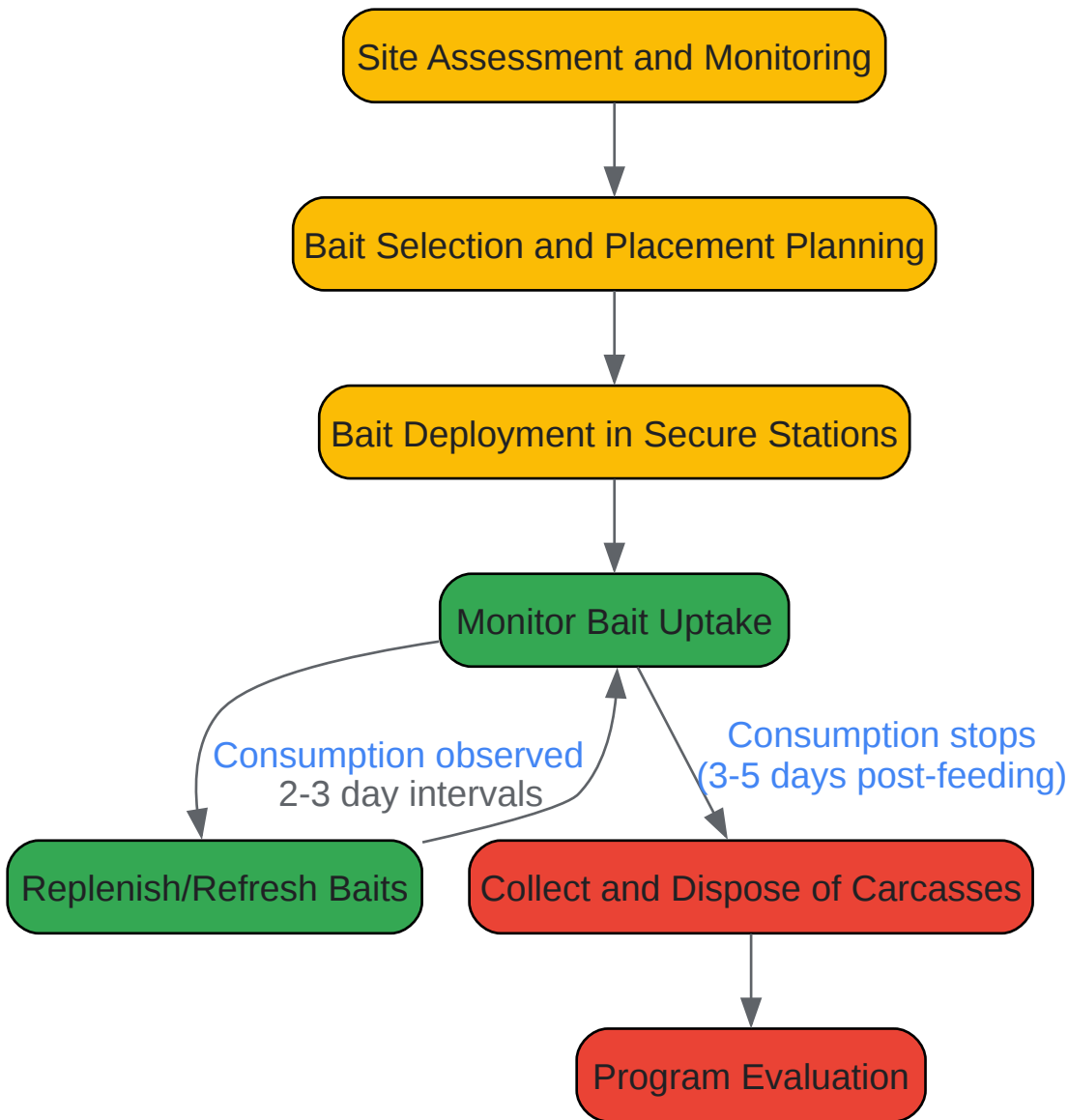
1. Site Assessment and Bait Selection

- Conduct a thorough inspection to identify rodent activity, including burrows, runways, and droppings.
- For **agricultural settings** like rice fields, focus on field margins, burrows, and areas with previous damage [4] [7].
- For **building perimeters**, place baits near harborage sites and along walls, avoiding open areas [2].
- Select appropriate bait formulations: **wax blocks for damp areas** and **pellets or grains in secured bait stations** [4].

2. Bait Placement and Deployment Strategy

- **Application Rate:** In large-scale agricultural operations, an initial application of **80-100 bait blocks per hectare** in area-wide pulses is effective, followed by spot treatments in high-infestation areas [4].
- **Bait Station Use:** Always use **secured bait stations** placed at intervals of 5 to 15 meters, depending on rodent pressure. Stations protect baits from weather and non-target species [7].
- **Deployment Schedule:** Although **flocoumafen** can be lethal in a single feed, a **multi-night feeding strategy** is recommended. Bait should be made available for at least one week to ensure adequate consumption by all individuals [5].

The workflow for a **flocoumafen** control program can be summarized as follows:



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3. Monitoring and Follow-up

- **Inspect bait points** every 2-3 days to monitor uptake and replenish consumed baits.
- **Search for and collect rodent carcasses** daily, starting 3-5 days after initial baiting and continuing for at least two weeks [5].
- **Record-keeping:** Maintain logs of bait consumption, carcasses recovered, and damage reduction to assess program success and cost-benefit [4].

Environmental and Safety Protocols

Non-Target Risk and Mitigation Flocoumafen is highly toxic to mammals and fish, and its persistent nature poses a risk of secondary poisoning [2]. Mitigation strategies are critical:

Hazard	Risk Mitigation Protocol
Secondary Poisoning	Collect and dispose of rodent carcasses daily. Use bait stations that exclude non-target animals [4] [5].
Domestic Animals	Restrict application to areas inaccessible to pets and livestock. In a Philippine study, few domestic animals were attracted to wax blocks, and no casualties were reported with proper management [4].
Aquatic Systems	Avoid application near water bodies. Do not use in areas where baits may enter waterways due to high toxicity to fish [2].

Antidote and First Aid

- **Antidote:** Vitamin K₁ (**phytomenadione**) is the specific antidote for **flocoumafen** poisoning [1] [3].
- **Treatment Protocol:** In cases of suspected ingestion by humans or non-target animals, seek immediate medical attention. Treatment with intravenous Vitamin K₁ may be required, and due to **flocoumafen**'s long half-life, prolonged administration (several weeks to months) is often necessary [1] [3].
- **Product Handling:** Personnel must wear appropriate personal protective equipment (PPE) including gloves. Do not eat, drink, or smoke while handling baits, and wash hands thoroughly afterward [5].

Resistance Management and Integrated Strategy

Resistance Status

- **Flocoumafen** remains highly effective against most rodent populations, including those resistant to first-generation anticoagulants like warfarin [1] [5].
- Continuous monitoring is essential, as resistance to second-generation anticoagulants has been documented in some regions for other SGARs [7].

Integrated Pest Management (IPM) Context

- **Flocoumafen** should be one component within a comprehensive IPM program.
- **Sanitation:** Eliminate alternative food sources to increase bait acceptance.

- **Rodent-Proofing:** Seal entry points in buildings to prevent re-infestation.
- **Population Monitoring:** Use census techniques like active burrow counts or tracking tiles to determine treatment thresholds and evaluate success [7].
- **Application Timing:** In agricultural systems, control is most effective during the **off-planting season** when natural food sources are scarce, leading to higher bait uptake and more significant population reduction [7].

Conclusion

Flocoumafen is a potent tool for managing resistant rodent populations in agricultural and urban settings. Its high potency and potential for single-feed efficacy must be balanced with stringent safety protocols to mitigate risks to non-target organisms. Successful implementation hinges on:

- Integration into a broader **IPM strategy**.
- Meticulous **bait placement and monitoring**.
- Strict adherence to **environmental and safety guidelines**.

When used responsibly as part of a structured protocol, **flocoumafen** can provide effective rodent control with significant economic benefits, such as reduced crop damage and increased yields [4].

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